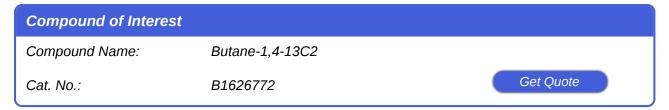


# Technical Guide: Butane-1,4-13C2 for Advanced Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, and core applications of **Butane-1,4-13C2**, a stable isotope-labeled compound increasingly utilized in advanced research, particularly within the realm of drug development and metabolic studies.

## **Commercial Availability**

**Butane-1,4-13C2** is available from several reputable suppliers of stable isotope-labeled compounds. The following table summarizes the offerings from key distributors. Please note that pricing and availability are subject to change and direct inquiry with the suppliers is recommended for the most current information.



Supplier	Product Name	CAS Number	Isotopic Purity	Catalog Number/Link
Sigma-Aldrich (Merck)	Butane-1,4-13C2	69105-48-2	99 atom % 13C	INVALID-LINK [1]
Cambridge Isotope Laboratories, Inc. (CIL)	Butane-1-13C	106-97-8 (unlabeled)	99%	Inquire for custom synthesis of 1,4-13C2 labeled version.
Santa Cruz Biotechnology, Inc.	Butane-1,4- diyldiphosphonic acid (related compound)	N/A	N/A	INVALID-LINK [4]
Fisher Scientific (distributor for CIL and others)	1,4- BUTANEDIAMIN E (13C4, 98%) (related compound)	1173023-66-9	98%	INVALID-LINK [5]

## Synthesis of Butane-1,4-13C2

While detailed, proprietary synthesis methods are seldom published, a chemically sound and common approach for the synthesis of **Butane-1,4-13C2** involves a two-step process starting from a readily available precursor, 1,4-dihalobutane.

#### Proposed Synthesis Pathway:

- Cyanation: The first step involves a nucleophilic substitution reaction where a 1,4-dihalobutane (e.g., 1,4-dibromobutane or 1,4-dichlorobutane) is reacted with a 13C-labeled cyanide salt, such as potassium cyanide (K13CN). This reaction introduces the 13C label at both ends of the butane chain, forming Adiponitrile-1,6-13C2.
- Reduction: The resulting dinitrile is then reduced to the corresponding alkane. A strong reducing agent, such as lithium aluminum hydride (LiAlH4) or catalytic hydrogenation, can be



employed to convert the nitrile groups to methyl groups, yielding Butane-1,4-13C2.

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### References

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